

# A Comprehensive Technical Guide to the Physical Properties of N,N-Diethylaniline

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

**N,N-Diethylaniline** is a tertiary amine that serves as a crucial intermediate and reagent in various industrial and synthetic applications.[1] As a colorless to pale yellow oily liquid, its utility spans from the manufacturing of dyes and pharmaceuticals to its use as a catalyst and a reducing agent in organic synthesis.[1][2][3][4] A thorough understanding of its physical properties is paramount for its safe handling, application in experimental design, and process optimization. This guide provides an in-depth overview of the core physical characteristics of **N,N-Diethylaniline**, detailed experimental protocols for their determination, and a visualization of its role in a key synthetic pathway.

## **Core Physical and Chemical Properties**

The physical properties of **N,N-Diethylaniline** have been extensively characterized. The following table summarizes the key quantitative data available for this compound.



Property	Value	Conditions
Molecular Formula	C10H15N	-
Molecular Weight	149.23 g/mol	-
Appearance	Colorless to yellow, oily liquid with a fishlike odor.[2][3][5]	Standard Temperature and Pressure (STP)
Density	0.938 g/mL[3][6][7][8]	at 25 °C
0.9302 g/cm <sup>3</sup> [9]	at 20 °C	
Boiling Point	217 °C[6][7][8][9]	at 760 mmHg (101.325 kPa)
216 °C[1]	at 760 mmHg	
198 °F (92.2 °C)[2][5]	at 10 mmHg	-
Melting Point	-38 °C[3][6][7][9]	-
Flash Point	185 °F (85 °C)[2][4][5]	Closed Cup
88 °C[9][10]	Closed Cup	
Refractive Index	1.542[6][7][8]	at 20 °C (Sodium D-line, 589 nm)
1.5409[2]	at 20 °C (Sodium D-line, 589 nm)	
Vapor Pressure	1 mmHg[3][6][7]	at 49.7 °C
0.14 mmHg[2]	at 25 °C	
Vapor Density	5.2 (Air = 1)[3][6][7]	-
Solubility	Water: 14 g/L (1.4 g/100 mL)[4] [6]	at 12 °C
Soluble 1g in 70mL[6][10]	at 12 °C	
Organic Solvents: Miscible with acetone; slightly soluble in chloroform, alcohol, and ether. [3][10][11]	-	_



рКа	6.61[6]	at 22 °C (for the conjugate acid)
Autoignition Temp.	630 °C (1166 °F)[2][4][9]	-

## **Experimental Protocols for Property Determination**

Accurate determination of physical properties is essential for compound characterization and quality control. Below are detailed methodologies for measuring key physical constants of liquid compounds like **N,N-Diethylaniline**.

## **Boiling Point Determination (Capillary Method)**

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[12] A common and efficient method for small-scale determination utilizes a Thiele tube or a melting point apparatus with a boiling point accessory.[7]

#### Methodology:

- Sample Preparation: A small amount (a few milliliters) of **N,N-Diethylaniline** is placed into a small-diameter test tube or a fusion tube.[6]
- Capillary Insertion: A capillary tube, sealed at one end, is placed into the fusion tube with its open end submerged in the liquid.[2][13]
- Apparatus Setup: The fusion tube assembly is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This setup is then placed in a heating bath (e.g., a Thiele tube filled with mineral oil or an aluminum block).[2][7]
- Heating: The apparatus is heated slowly and uniformly, at a rate of approximately 2°C per minute as the expected boiling point is approached.
- Observation: As the liquid heats, trapped air in the capillary tube will slowly bubble out. The boiling point is reached when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[2][7]



- Temperature Reading: The heat source is removed, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[7]
- Pressure Correction: The atmospheric pressure should be recorded as the boiling point is pressure-dependent.[12]

## **Melting Point Determination**

For a substance like **N,N-Diethylaniline**, which is liquid at room temperature, its melting point (or freezing point) is determined by cooling the substance until it solidifies. The procedure below describes the capillary method for solids, which would be used on a frozen sample of **N,N-Diethylaniline**.

#### Methodology:

- Sample Freezing: The liquid **N,N-Diethylaniline** is first frozen to a solid state using a suitable cooling bath (e.g., dry ice/acetone).
- Sample Preparation: A small amount of the finely powdered solid is introduced into a glass capillary tube, which is then sealed at one end. The sample is packed down to a height of 2-3 mm.[1][8]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp apparatus or a Thiele tube). These devices typically use a heated metal block or oil bath for uniform temperature control.[14]
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to find an approximate melting range, followed by a slower, more careful determination (1-2°C/min) for accuracy.[14]
- Observation and Recording: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal of solid disappears (completion of melting) are recorded. This provides the melting range.[15] For a pure compound, this range is typically narrow (0.5-1°C).[8]

## **Density Determination (Pycnometer Method)**



A pycnometer is a flask with a precisely known volume used to determine the density of liquids with high accuracy.[5]

#### Methodology:

- Weighing the Empty Pycnometer: A clean, dry pycnometer is accurately weighed on an analytical balance (M1).[16]
- Weighing with a Reference Liquid: The pycnometer is filled with a reference liquid of known density (e.g., distilled water) at a specific temperature. The stopper is inserted, allowing excess liquid to exit through the capillary, ensuring the volume is exact. The exterior is dried, and the filled pycnometer is weighed (M2). The temperature of the liquid is recorded.[5]
- Weighing with Sample Liquid: The pycnometer is emptied, cleaned, and thoroughly dried. It
  is then filled with N,N-Diethylaniline, and the weighing process is repeated (M3) at the
  same temperature.[5]
- Calculation: The density of the sample liquid (ρ\_sample) is calculated using the following formula: ρ\_sample = ((M3 M1) / (M2 M1)) \* ρ\_reference Where ρ\_reference is the known density of the reference liquid at the measured temperature.[16]

## **Refractive Index Determination (Abbe Refractometer)**

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is measured using a refractometer.[9]

#### Methodology:

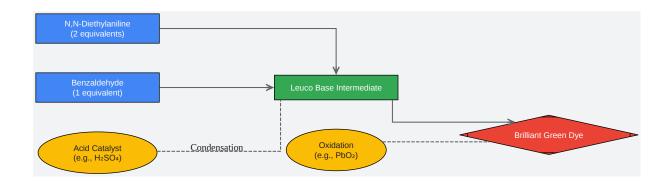
- Instrument Calibration: The Abbe refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.[9] The prisms of the refractometer are cleaned with a soft tissue using acetone or ethanol and allowed to dry.[10]
- Sample Application: A few drops of **N,N-Diethylaniline** are placed on the surface of the lower prism using a dropper. The prisms are then closed gently to spread the liquid into a thin, uniform film.[10][11]



- Measurement: Light from the instrument's source is directed through the prisms. While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions (the shadowline) is visible.[9][10]
- Focusing and Alignment: The compensator knob is adjusted to eliminate any color fringes and sharpen the shadowline. The main adjustment knob is then used to align this sharp boundary precisely with the center of the crosshairs in the eyepiece.[4][10]
- Reading the Value: The refractive index is read directly from the instrument's scale.[10] The
  temperature should be controlled and recorded, as the refractive index is temperaturedependent.[9]

## **Synthetic Pathway Visualization**

**N,N-Diethylaniline** is a key precursor in the synthesis of various dyes. For instance, its condensation with benzaldehyde is the foundational step in producing Brilliant Green, a triarylmethane dye.[1] The following diagram illustrates this synthetic relationship.



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Caption: Synthesis pathway of Brilliant Green from N,N-Diethylaniline.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of N,N-Diethylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043248#what-are-the-physical-properties-of-n-n-diethylaniline]

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